

# An In-depth Technical Guide to the Safe Handling of Pivalic Acid

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## Compound of Interest

Compound Name: Pivalic acid

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**Pivalic acid**, also known as 2,2-dimethylpropanoic acid or trimethylacetic acid, is a valuable carboxylic acid utilized in various chemical syntheses and industrial applications.<sup>[1]</sup> Its unique sterically hindered structure makes it a useful building block in pharmaceuticals, agrochemicals, and polymers.<sup>[1]</sup> However, its hazardous properties necessitate a thorough understanding of its safety and handling precautions to ensure the well-being of laboratory personnel and the protection of the environment. This guide provides a comprehensive overview of the safety protocols, hazard information, and emergency procedures for **pivalic acid**.

## Physicochemical and Toxicological Data

A clear understanding of the physical, chemical, and toxicological properties of a substance is foundational to its safe handling. The following tables summarize key quantitative data for **pivalic acid**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C5H10O2
Molecular Weight	102.13 g/mol
Appearance	Colorless crystalline solid[2][3]
Odor	Pungent[4][5]
Melting Point	32 - 35 °C (90 - 95 °F)
Boiling Point	163 - 164 °C (325 - 327 °F)
Flash Point	63 - 64 °C (145.4 - 147.2 °F) (closed cup)[3][4]
Density	0.889 - 0.905 g/cm³ at 20-25 °C[5]
Vapor Pressure	9.75 mmHg at 60 °C[4]
Vapor Density	3.6 (vs air)[3][6]
Solubility in Water	27.9 g/L at 20 °C[3]
log Pow (n-octanol/water)	< 1 at 20 °C

Table 2: Toxicological Data

Metric	Value	Species	Route
LD50 (Lethal Dose, 50%)	900 - 2000 mg/kg[3][5][7]	Rat	Oral
LD50 (Lethal Dose, 50%)	1900 mg/kg[5][7]	Rat	Dermal
NOAEL (No Observed Adverse Effect Level)	30 mg/kg	Rat	Oral (Repeated dose)

## Hazard Identification and Classification

**Pivalic acid** is classified as a hazardous substance and requires careful handling.[7] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a

standardized framework for communicating its hazards.

#### GHS Classification:

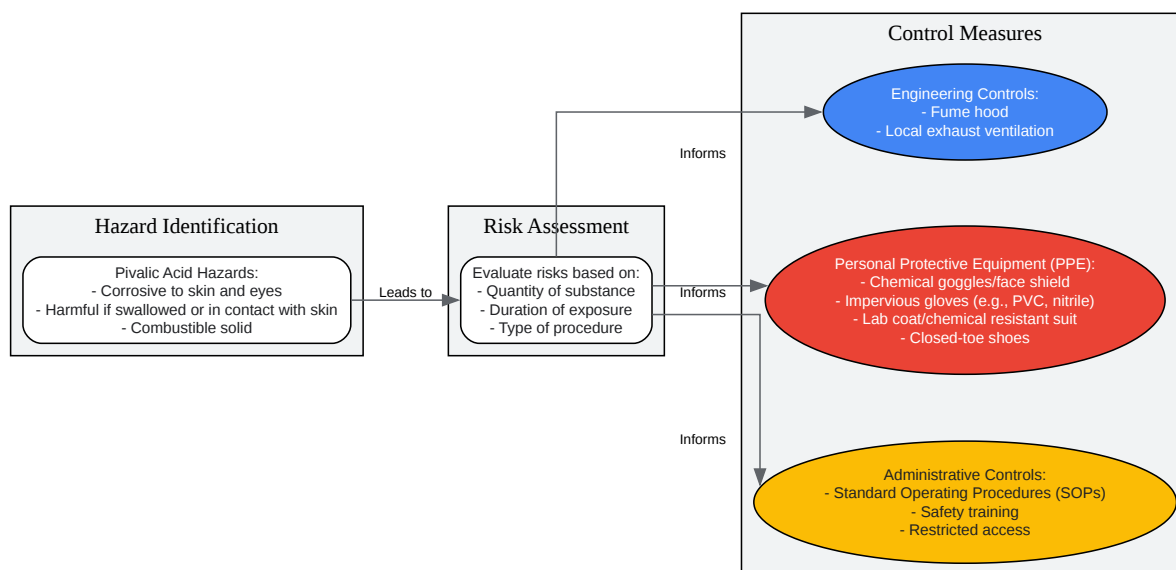
- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[5]
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.[5][8]
- Skin Corrosion/Irritation (Category 1B/2), H314/H315: Causes severe skin burns and eye damage or causes skin irritation.[5][8]
- Serious Eye Damage/Eye Irritation (Category 1/2A), H318/H319: Causes serious eye damage or causes serious eye irritation.[3][5]

Signal Word: Danger or Warning[3]

#### Hazard Statements:

- H302: Harmful if swallowed.[5]
- H312: Harmful in contact with skin.[5][8]
- H314: Causes severe skin burns and eye damage.[8]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]

The following diagram illustrates the logical flow from hazard identification to the implementation of control measures.



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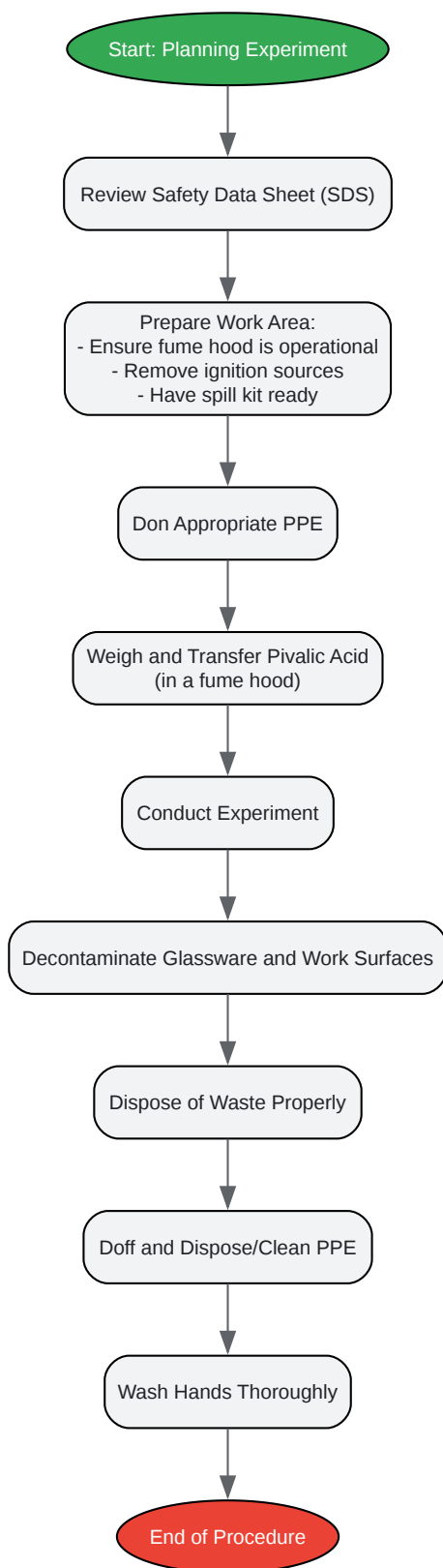
Caption: Hazard Identification and Mitigation Flowchart for **Pivalic Acid**.

## Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize the risks associated with **pivalic acid**.

### 3.1. General Handling Workflow

The following diagram outlines a general workflow for the safe handling of **pivalic acid** in a laboratory setting.



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Caption: General Workflow for Safe Handling of **Pivalic Acid**.

### 3.2. Personal Protective Equipment (PPE)

The following PPE is recommended when handling **pivalic acid**:

- Eye Protection: Chemical safety goggles and a face shield are necessary to protect against splashes and dust.[\[7\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., PVC, nitrile rubber) should be worn.[\[7\]](#) A lab coat or a chemical-resistant suit is also required to prevent skin contact.[\[8\]](#) Safety footwear or gumboots should be used when handling larger quantities.[\[7\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.  
[\[7\]](#)[\[9\]](#)

### 3.3. Storage Requirements

Proper storage of **pivalic acid** is essential to maintain its stability and prevent hazardous situations.

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep containers tightly closed.[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[\[3\]](#)
- Protect containers from physical damage.[\[7\]](#)

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

### 4.1. First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids.[\[3\]](#)[\[4\]](#) Remove contact lenses if present and easy to do.[\[9\]](#) Seek immediate medical attention.[\[3\]](#)[\[9\]](#)

- Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected area with soap and plenty of water for at least 15 minutes.[4] Seek immediate medical attention.[9]
- Inhalation: Move the person to fresh air.[4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[10] Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[9] Rinse mouth with water.[8] Seek immediate medical attention.[9]

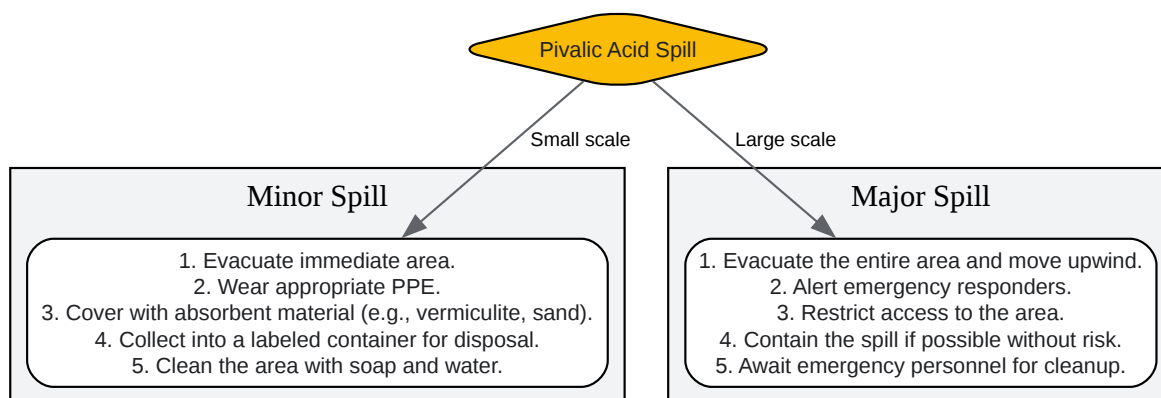
#### 4.2. Firefighting Measures

**Pivalic acid** is a combustible solid.[7]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Heating may cause containers to rupture violently.[7] Combustion can produce carbon monoxide and carbon dioxide.[7]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

#### 4.3. Accidental Release Measures

The response to a spill will depend on its size.



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Caption: **Pivalic Acid** Spill Response Protocol.

For a minor spill, ensure proper ventilation and wear appropriate PPE.[7] Remove all ignition sources.[7] Use an absorbent material like sand or vermiculite to contain the spill, then collect it into a labeled container for disposal.[7] For a major spill, evacuate the area and contact emergency services.[7]

## Disposal Considerations

Dispose of **pivalic acid** and its containers in accordance with local, regional, and national regulations.[4] Do not allow the product to enter drains or waterways.[5]

## Experimental Protocols

Detailed experimental protocols for safety testing of **pivalic acid** are highly specific to the nature of the test (e.g., in vitro skin corrosion test, acute oral toxicity study) and are typically performed by certified laboratories following standardized guidelines such as those from the OECD (Organisation for Economic Co-operation and Development). It is recommended to consult these specific guidelines (e.g., OECD Guideline 431 for in vitro skin corrosion) for detailed methodologies. The safe handling procedures outlined in this guide are fundamental prerequisites for conducting any such experimental work.

By adhering to the guidelines presented in this technical guide, researchers, scientists, and drug development professionals can safely handle **pivalic acid**, minimizing the risk of exposure and ensuring a safe laboratory environment.

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